

# Technical Guide: Molecular Weight of 4-Formyl-3-methoxybenzonitrile

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## Compound of Interest

Compound Name: 4-Formyl-3-methoxybenzonitrile

Cat. No.: B1591161

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This technical guide provides a detailed analysis of the molecular weight of **4-Formyl-3-methoxybenzonitrile**, a key intermediate in the synthesis of various pharmaceutical compounds.<sup>[1]</sup> A precise molecular weight is fundamental for stoichiometric calculations in synthesis, analytical characterization, and drug development workflows. This document outlines the computational methodology, presents the elemental composition, and provides a step-by-step calculation based on the standard atomic weights of the constituent elements.

## Molecular Composition and Formula

**4-Formyl-3-methoxybenzonitrile** is an organic compound that incorporates carbon, hydrogen, nitrogen, and oxygen. Its chemical structure is defined by a benzonitrile core substituted with a formyl and a methoxy group. The established molecular formula for this compound is  $C_9H_7NO_2$ .

<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup><sup>[4]</sup>

The determination of its molecular weight is derived from this formula and the standard atomic weights of its constituent elements as recognized by the International Union of Pure and Applied Chemistry (IUPAC).

## Calculation Methodology and Experimental Protocol

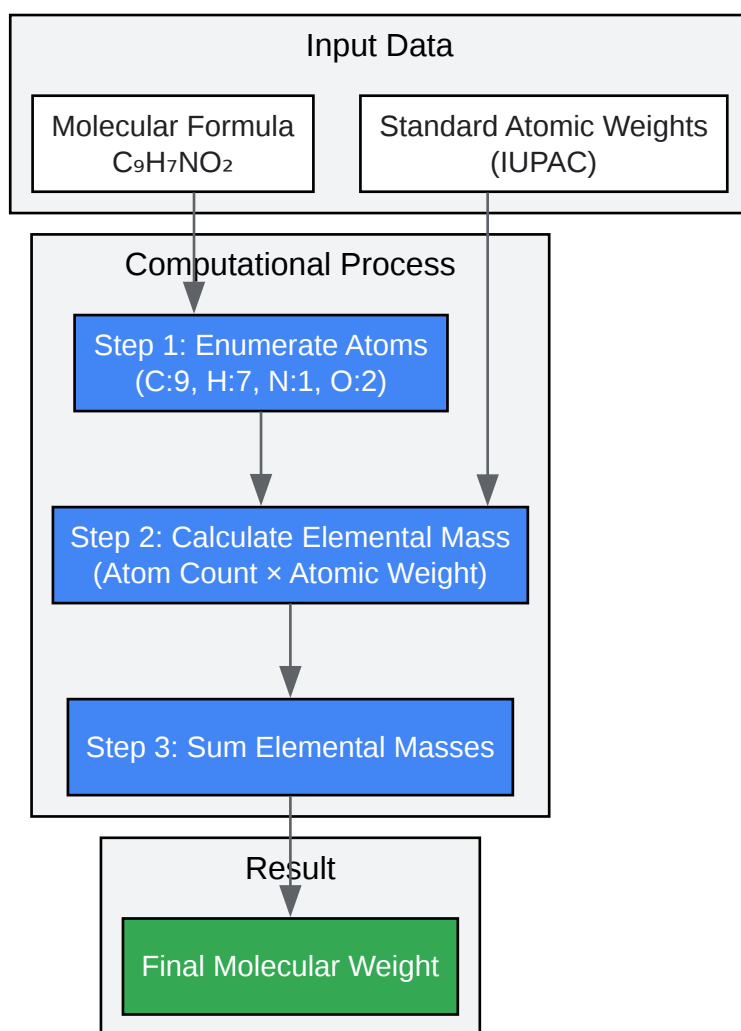
The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The protocol for this determination is a computational process based on established chemical

principles.

#### Experimental Protocol (Computational):

- **Formula Identification:** The verified molecular formula,  $C_9H_7NO_2$ , is the starting point for the calculation.<sup>[1][2][4]</sup>
- **Elemental Enumeration:** The number of atoms for each element is counted from the molecular formula:
  - Carbon (C): 9 atoms
  - Hydrogen (H): 7 atoms
  - Nitrogen (N): 1 atom
  - Oxygen (O): 2 atoms
- **Atomic Weight Compilation:** The conventional atomic weight of each element is sourced from standard references.
- **Mass Contribution Calculation:** The total mass for each element in the molecule is calculated by multiplying its atom count by its standard atomic weight.
- **Summation:** The molecular weight is determined by summing the total mass contributions of all constituent elements.

The following diagram illustrates the logical workflow of this computational protocol.



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Workflow for molecular weight determination.

## Data Presentation and Results

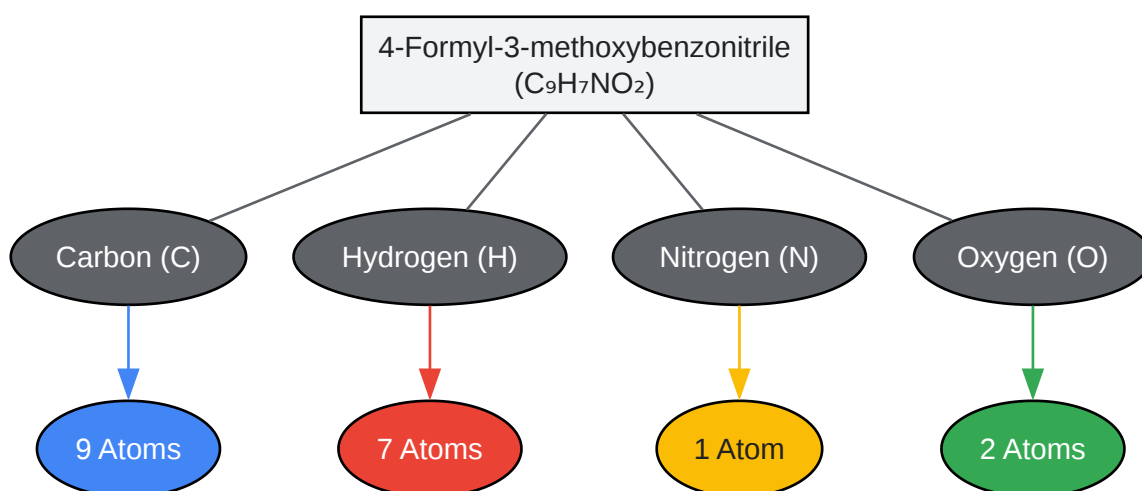
The quantitative data used for the molecular weight calculation are summarized below. The atomic weights are the conventional values provided by IUPAC.

Table 1: Standard Atomic Weights of Constituent Elements

| Element  | Symbol | Standard Atomic Weight (g/mol ) |
|----------|--------|---------------------------------|
| Carbon   | C      | 12.011                          |
| Hydrogen | H      | 1.008                           |
| Nitrogen | N      | 14.007                          |

| Oxygen | O | 15.999[5][6][7] |

The following diagram visualizes the elemental breakdown of the molecule.



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